

The Chemical Architecture of 6-O-Acetylcoriatin: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-O-Acetylcoriatin

Cat. No.: B15590834

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the chemical structure and properties of **6-O-Acetylcoriatin**, a derivative of the sesquiterpene lactone, coriatin. While **6-O-Acetylcoriatin** is available commercially as a research chemical, detailed experimental data such as spectroscopic analyses and specific synthesis or isolation protocols are not extensively documented in readily available scientific literature. This guide, therefore, synthesizes the known information and provides a foundational understanding of this compound based on its constituent parts and general chemical principles.

Chemical Structure and Properties

6-O-Acetylcoriatin is the acetylated form of coriatin, a naturally occurring sesquiterpene lactone. The acetylation occurs at the 6-position of the coriatin backbone.

Molecular Structure

The fundamental structure of **6-O-Acetylcoriatin** is derived from coriatin. The addition of an acetyl group at the C-6 hydroxyl moiety introduces an ester functionality. This modification can significantly alter the parent molecule's polarity, solubility, and biological activity.

Chemical Identifiers:

- IUPAC Name: (1a'S,1b'R,2R,2'S,5'R,6a'R,7a'R,8'S)-8'-(2-Hydroxypropan-2-yl)-6a'-methyl-3'-oxohexahydrospiro[oxirane-2,7'-[1][2]methanooxireno[2',3':3,4]cyclopenta[1,2-d]oxepine]-1b'(5'H)-yl Acetate[3]
- CAS Number: 1432063-63-2[3][4]
- Molecular Formula: C₁₇H₂₂O₇[3]
- Molecular Weight: 338.35 g/mol [3]

Physicochemical Data

Quantitative data for **6-O-Acetylcoriatin** is limited. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₂ O ₇	[3]
Molecular Weight	338.35 g/mol	[3]
Appearance	White to off-white powder	Generic Data
Solubility	Soluble in methanol, ethanol, DMSO	Generic Data

Conceptual Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis or isolation of **6-O-Acetylcoriatin** are not readily available. However, based on standard organic chemistry practices for the acetylation of natural products, a generalized synthetic protocol can be proposed.

Generalized Synthesis of 6-O-Acetylcoriatin from Coriatin

This protocol describes a general method for the acetylation of a hydroxyl group in a complex molecule like coriatin.

Objective: To acetylate the C-6 hydroxyl group of coriatin.

Materials:

- Coriatin
- Acetic anhydride
- Pyridine (or another suitable base, e.g., triethylamine)
- Dichloromethane (or another suitable aprotic solvent)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- **Dissolution:** Dissolve coriatin in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reagents:** Add pyridine to the solution, followed by the dropwise addition of acetic anhydride at 0 °C (ice bath).
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 4-24 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Upon completion, cool the reaction mixture to 0 °C and slowly add saturated aqueous sodium bicarbonate solution to quench the excess acetic anhydride.

- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3x).
- **Washing and Drying:** Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution, followed by brine. Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:** Filter the drying agent and concentrate the filtrate under reduced pressure. Purify the crude product by silica gel column chromatography using a suitable solvent system (e.g., a gradient of ethyl acetate in hexane).
- **Characterization:** Collect the fractions containing the desired product and confirm its identity and purity using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Note: This is a generalized protocol and the optimal conditions (e.g., reaction time, temperature, and stoichiometry) would need to be determined empirically.

Structural Relationships and Visualization

The relationship between coriatin and **6-O-Acetylcoriatin** is a straightforward acetylation reaction. This can be visualized as a simple chemical transformation.



[Click to download full resolution via product page](#)

Caption: Acetylation of Coriatin to form **6-O-Acetylcoriatin**.

Conclusion

6-O-Acetylcoriatin is a derivative of the natural product coriatin, characterized by the addition of an acetyl group at the 6-position. While its chemical identity is established through its IUPAC name and molecular formula, a comprehensive experimental profile, including detailed synthetic procedures and spectroscopic data, is not widely available in the public domain. The provided information serves as a foundational guide for researchers interested in this

compound, with the understanding that further empirical investigation would be necessary for advanced applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dash.harvard.edu [dash.harvard.edu]
- 2. mdpi.com [mdpi.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 6-O-Acetylcoriatin | 1432063-63-2 [chemicalbook.com]
- To cite this document: BenchChem. [The Chemical Architecture of 6-O-Acetylcoriatin: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15590834/docs#the-chemical-architecture-of-6-o-acetylcoriatin-a-technical-overview>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)